

comparing the properties of Pigment Red 52 and Pigment Red 48

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Compound of Interest

Compound Name: C.I. Pigment Red 52, disodium salt

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A Comparative Analysis of Pigment Red 52 and Pigment Red 48

A comprehensive guide for researchers, scientists, and professionals in drug development, this document provides a detailed comparison of the properties and performance of Pigment Red 52 and Pigment Red 48. This analysis is based on publicly available data, and while specific experimental protocols were not provided in the source material, the information presented offers valuable insights into the characteristics of these two important organic pigments.

General Properties and Structure

Pigment Red 52 and Pigment Red 48 are both monoazo pigments, but they differ in their chemical structure, which in turn influences their physical and chemical properties.^{[1][2]} Pigment Red 52 is chemically known as 2-(2-(3-carboxy-2-oxo-1,2-dihydronaphthalen-1-ylidene)hydrazin-1-yl)-5-chloro-4-methylbenzenesulfonate, while Pigment Red 48 is 2-Amino-4-chloro-5-methylbenzenesulfonic acid diazotized and coupled with 3-Hydroxy-2-naphthoic acid.^{[2][3]} These base structures can be further modified by forming salts with different metals, such as calcium (Ca), barium (Ba), strontium (Sr), or manganese (Mn), leading to a variety of pigments with distinct shades and performance characteristics.^{[4][5][6][7][8]}

Comparative Data Summary

The following tables summarize the key properties of various forms of Pigment Red 52 and Pigment Red 48, providing a basis for comparison.

Table 1: General and Physical Properties

Property	Pigment Red 52:1 (Ca salt)	Pigment Red 48:1 (Ba salt)	Pigment Red 48:2 (Ca salt)	Pigment Red 48:3 (Sr salt)	Pigment Red 48:4 (Mn salt)
C.I. Name	Pigment Red 52:1	Pigment Red 48:1	Pigment Red 48:2	Pigment Red 48:3	Pigment Red 48:4
C.I. Number	15860:1	15865:1	15865:2	15865:3	15865:4
CAS Number	17852-99-2	7585-41-3	7023-61-2	15782-05-5	5280-66-0
Molecular Formula	C ₁₈ H ₁₁ CaCl ₂ N ₂ O ₆ S	C ₁₈ H ₁₃ Cl ₂ N ₂ O ₆ S	C ₁₈ H ₁₅ Cl ₂ N ₂ O ₆ S	C ₁₈ H ₁₁ Cl ₂ N ₂ O ₆ Sr	C ₁₈ H ₁₂ Cl ₂ Mn ₂ O ₆ S
Molecular Weight	458.89 g/mol	422.84 g/mol	422.84 g/mol	506.43 g/mol	451.51 g/mol
Appearance	Red powder	Red powder	Red powder	Red powder	Bright, yellowish-red powder
Shade	Bluish	Neutral red, yellowish	Bluish	Bluish	Bluish
Density	1.68 g/cm ³	1.65 g/cm ³	1.71 g/cm ³	1.61-1.90 g/cm ³	-
Oil Absorption	45-55 g/100g	-	45-55 g/100g	43-50 g/100g	-

Table 2: Performance and Resistance Properties

Property	Pigment Red 52:1 (Ca salt)	Pigment Red 48:1 (Ba salt)	Pigment Red 48:2 (Ca salt)	Pigment Red 48:3 (Sr salt)	Pigment Red 48:4 (Mn salt)
Lightfastness	6	4-5	6	4	7
Heat Resistance	180°C	180°C	180°C / 260°C	-	200-290°C/5min
Water Resistance	5	5	5	-	5
Oil Resistance	3-4	5	5	-	4
Acid Resistance	5	4	3-4	-	3
Alkali Resistance	5	4-5	3-4	Good	4
Alcohol Resistance	5	3	4-5	-	4-5
Ester Resistance	5	-	4	-	-
Benzene Resistance	5	-	4	-	-
Ketone Resistance	5	-	-	-	-
Migration Resistance	-	Good in soft PVC	Good	Best in soft PVC	No migration in flexible PVC
Bleeding Resistance	4	-	5	-	-
Soap Resistance	4	Poor	3	-	-

(Note: Resistance properties are often rated on a scale of 1 to 5, where 5 is excellent. Lightfastness is often rated on a scale of 1 to 8, where 8 is excellent.)

Key Differences and Applications

Pigment Red 52 and its salts, particularly the calcium salt (PR 52:1), are known for their brilliant red, bluish shade and good transparency.^[4] They are recommended for solvent-based inks and industrial paints.^[4]

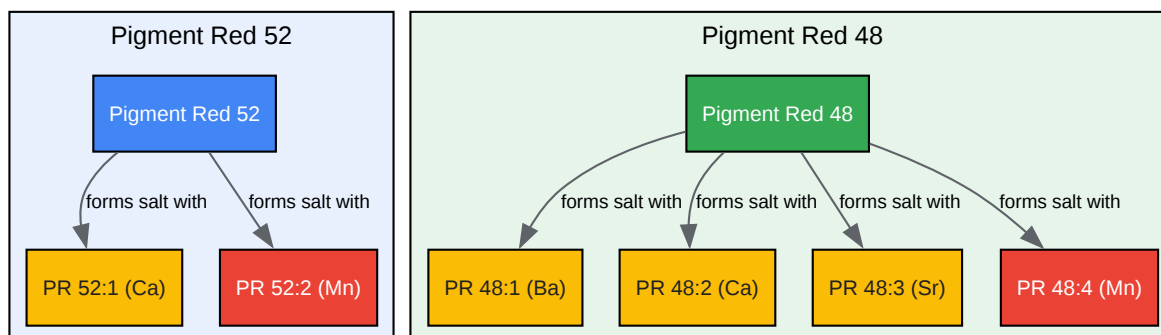
Pigment Red 48 offers a wider range of shades and properties depending on the salifying metal.

- PR 48:1 (Barium salt): A neutral red with a yellowish shade, it has good solvent resistance but poor soap and acid/alkali resistance.^[7] It is mainly used in gravure printing inks and plastics.^[7]
- PR 48:2 (Calcium salt): This pigment has a bright bluish shade and good dispersion.^[5] It is recommended for a wide range of applications including offset inks, water-based inks, industrial paints, and plastics.^{[5][9]}
- PR 48:3 (Strontium salt): Known for its good light and heat resistance, it offers the best migration resistance in soft PVC.^[6]
- PR 48:4 (Manganese salt): This version exhibits a vibrant bluish-red hue with exceptional lightfastness and excellent heat resistance.^[10] The manganese content also acts as a catalytic drying agent in certain coatings.^[10] It is highly recommended for industrial coatings, plastics, and packaging printing inks.^[10]

Logical Relationship of Pigment Red 52 and 48 Variants

The following diagram illustrates the relationship between the base pigments and their common salt derivatives.

Pigment Red 52 & 48 Derivatives



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